

Application Notes and Protocols for Xylitol-2-¹³C Labeling in Metabolomics Studies

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Compound of Interest

Compound Name: Xylitol-2-¹³C

Cat. No.: B12407076

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Introduction

Metabolic reprogramming is a hallmark of many diseases, including cancer. The ability to trace the flow of nutrients through metabolic pathways is crucial for understanding disease mechanisms and identifying novel therapeutic targets. Stable isotope tracers, such as those labeled with Carbon-13 (¹³C), are powerful tools for these investigations. Xylitol, a five-carbon sugar alcohol, is known to enter central carbon metabolism, particularly the pentose phosphate pathway (PPP), a critical pathway for generating NADPH for reductive biosynthesis and antioxidant defense, and for producing precursors for nucleotide synthesis.

This document provides detailed application notes and protocols for the use of Xylitol-2-¹³C as a tracer in metabolomics studies. By labeling the C2 position of xylitol, researchers can track the fate of this carbon atom as it is metabolized through the PPP and other interconnected pathways, such as serine biosynthesis. These studies can provide valuable insights into metabolic flux and pathway activity in various cell types, particularly in the context of cancer metabolism and drug development.

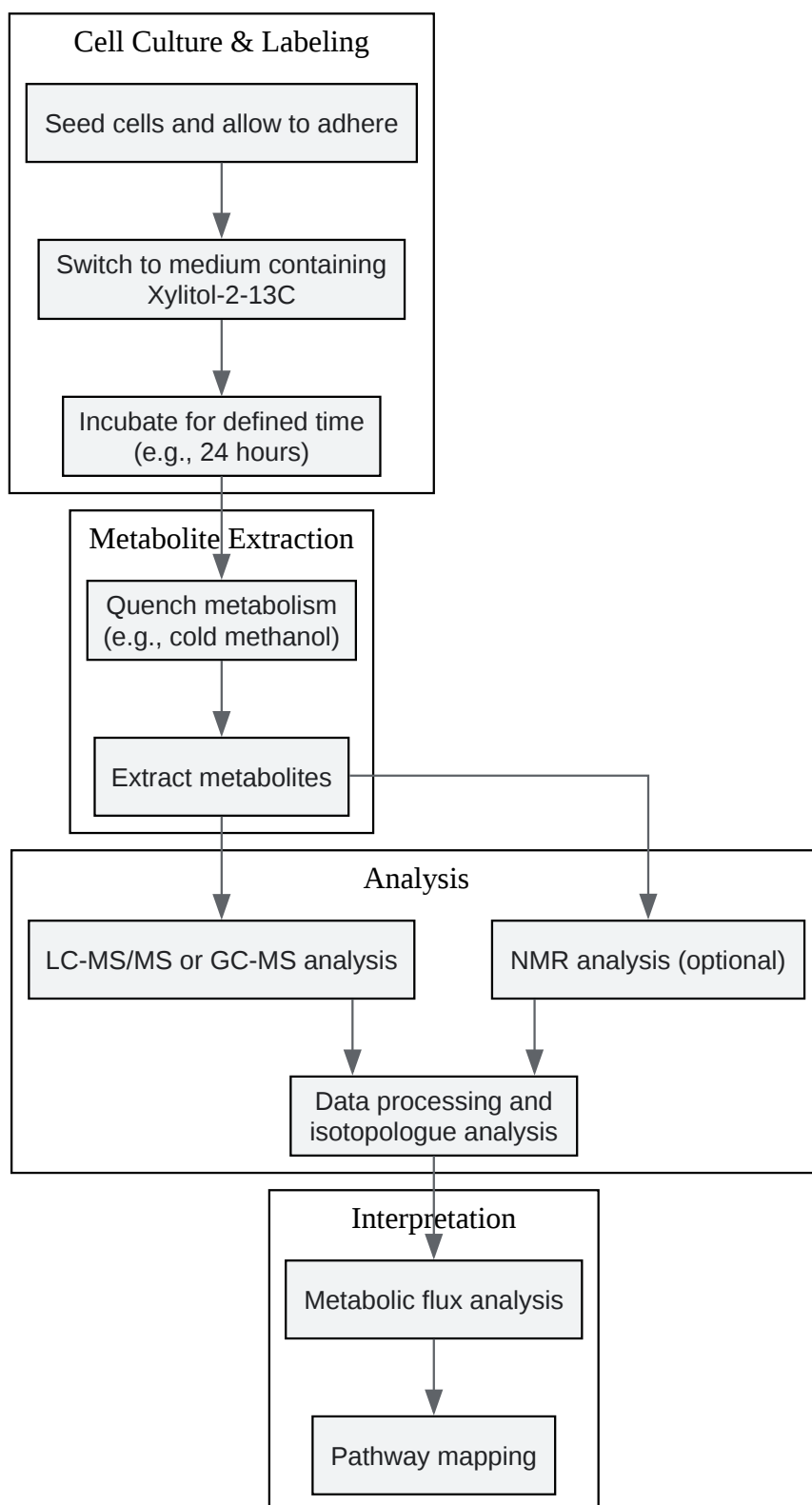
Application 1: Tracing the Pentose Phosphate Pathway (PPP)

Objective: To quantify the flux of xylitol through the oxidative and non-oxidative branches of the pentose phosphate pathway.

Background: Xylitol is metabolized to D-xylulose, which is then phosphorylated to D-xylulose-5-phosphate, an intermediate of the non-oxidative PPP.[1] By tracing the ^{13}C label from Xylitol-2- ^{13}C , it is possible to follow its incorporation into key PPP intermediates such as ribose-5-phosphate, sedoheptulose-7-phosphate, and erythrose-4-phosphate. This allows for the assessment of both the oxidative and non-oxidative PPP activities. Increased PPP flux is a characteristic of many cancer cells, as it provides the necessary building blocks for rapid proliferation and helps to mitigate oxidative stress.[2]

Experimental Workflow

The general workflow for a Xylitol-2- ^{13}C labeling experiment to trace the PPP is outlined below.



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Figure 1: General experimental workflow for Xylitol-2-¹³C labeling studies.

Signaling and Metabolic Pathways

Xylitol-2-¹³C enters the pentose phosphate pathway, and its labeled carbon can be traced through various intermediates. The PPP is intricately connected to glycolysis and provides precursors for nucleotide and amino acid biosynthesis.

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References

- 1. mdpi.com [mdpi.com]
- 2. The pentose phosphate pathway and cancer - PMC [pmc.ncbi.nlm.nih.gov]
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